

# Physical and chemical properties of ethylphosphonic dichloride

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## Compound of Interest

Compound Name: Ethylphosphonic dichloride

Cat. No.: B015551

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An In-depth Technical Guide to **Ethylphosphonic Dichloride**

## Abstract

**Ethylphosphonic dichloride** (CAS No: 1066-50-8), a highly reactive organophosphorus compound, serves as a critical intermediate in the synthesis of a diverse range of organophosphorus chemicals.<sup>[1]</sup> This document provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis and analysis, and its key applications in research and development. It is intended for researchers, chemists, and professionals in the fields of drug development and materials science who require a technical understanding of this versatile reagent.

## Physical and Chemical Properties

**Ethylphosphonic dichloride** is a colorless to light yellow liquid with a pungent odor.<sup>[1][2]</sup> It is a dense, moisture-sensitive compound soluble in organic solvents like chloroform and dichloromethane.<sup>[2][3]</sup> Its high reactivity, particularly with water, is a defining characteristic.<sup>[1][4]</sup>

Table 1: Physical and Chemical Properties of **Ethylphosphonic Dichloride**

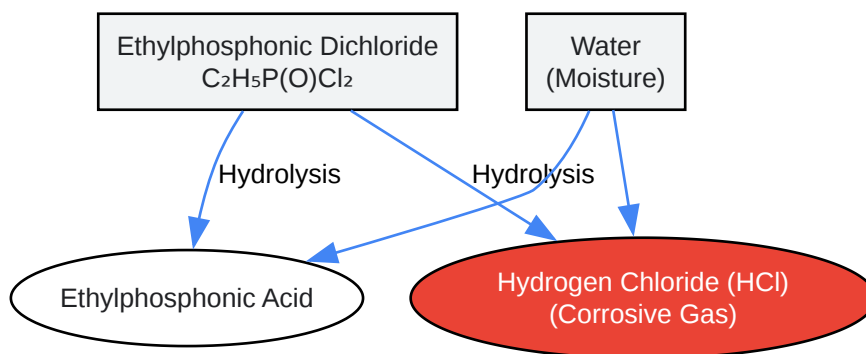
Property	Value	Source(s)
Molecular Formula	C <sub>2</sub> H <sub>5</sub> Cl <sub>2</sub> OP	[2][5]
Linear Formula	C <sub>2</sub> H <sub>5</sub> P(O)Cl <sub>2</sub>	
Molecular Weight	146.94 g/mol	[5]
CAS Number	1066-50-8	[2]
EC Number	213-918-3	[2]
Appearance	Clear colorless to light yellow liquid	[2]
Density	1.376 g/mL at 25 °C	
Boiling Point	71-72 °C at 12 mmHg	
Refractive Index	n <sub>20/D</sub> 1.465	
Solubility	Soluble in chloroform and dichloromethane	[2][3]
InChI Key	OWGJXSYVHQEVHS-UHFFFAOYSA-N	[2]
Canonical SMILES	CCP(=O)(Cl)Cl	[2]

## Chemical Reactivity and Stability

Reactivity: **Ethylphosphonic dichloride**'s reactivity is dominated by the two phosphorus-chlorine bonds.[1] It reacts violently with water in a hydrolytic process to form ethylphosphonic acid and corrosive hydrogen chloride (HCl) gas.[1][4][6][7] This moisture sensitivity necessitates handling under anhydrous conditions.[2][4] It is incompatible with strong oxidizing agents, alcohols, amines, and alkalis.[4][6]

Stability: The compound is stable under standard ambient conditions when kept dry.[8] However, it is sensitive to moisture and heat.[4][8] Upon intense heating, it can form explosive mixtures with air.[8]

Hazardous Decomposition: In the event of a fire, **ethylphosphonic dichloride** can decompose to produce toxic and corrosive gases, including carbon oxides (CO, CO<sub>2</sub>), oxides of phosphorus, and hydrogen chloride gas.[4][8]



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**Figure 1.** Hydrolysis reaction of **ethylphosphonic dichloride**.

## Experimental Protocols

### Synthesis Methodologies

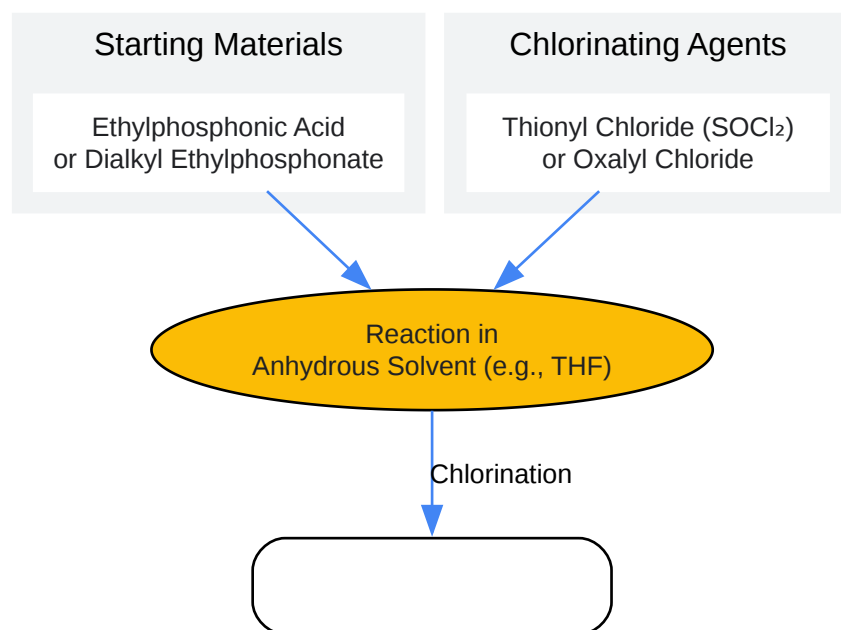
Several methods exist for the synthesis of **ethylphosphonic dichloride**. The choice of method often depends on the available starting materials, desired purity, and scale of the reaction.

**Method 1: Chlorination with Thionyl Chloride** This is a common and effective method for converting phosphonic acids or their esters into the corresponding dichloride.[9] Dialkyl phosphonates can be reacted with thionyl chloride (SOCl<sub>2</sub>), a powerful chlorinating agent, to yield **ethylphosphonic dichloride**. [9] The reaction is often facilitated by a catalyst.[10]

**Method 2: Chlorination with Oxalyl Chloride** A detailed laboratory-scale synthesis can be performed using oxalyl chloride, which acts as a milder chlorinating agent compared to thionyl chloride.[9]

- Protocol:
  - Rigorously dried ethylphosphonic acid is dissolved in dry tetrahydrofuran (THF).[9]
  - Pyridine is added dropwise to the solution at room temperature.[9]

- The flask is cooled to  $-78^{\circ}\text{C}$ .<sup>[9]</sup>
- Oxalyl chloride is added dropwise, resulting in the immediate formation of a precipitate and slight gas evolution.<sup>[9]</sup>
- The product, **ethylphosphonic dichloride**, is then isolated from the reaction mixture.



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**Figure 2.** General synthesis workflow for **ethylphosphonic dichloride**.

## Analytical Methods

The analysis of **ethylphosphonic dichloride** and its derivatives is crucial for purity assessment and reaction monitoring. Due to the polarity of the parent acid, derivatization is often required before analysis by gas chromatography.

Method: Gas Chromatography-Mass Spectrometry (GC-MS) GC-MS is a powerful technique for analyzing the volatile derivatives of ethylphosphonic acid.<sup>[11]</sup>

- Protocol for Derivatization and Analysis:

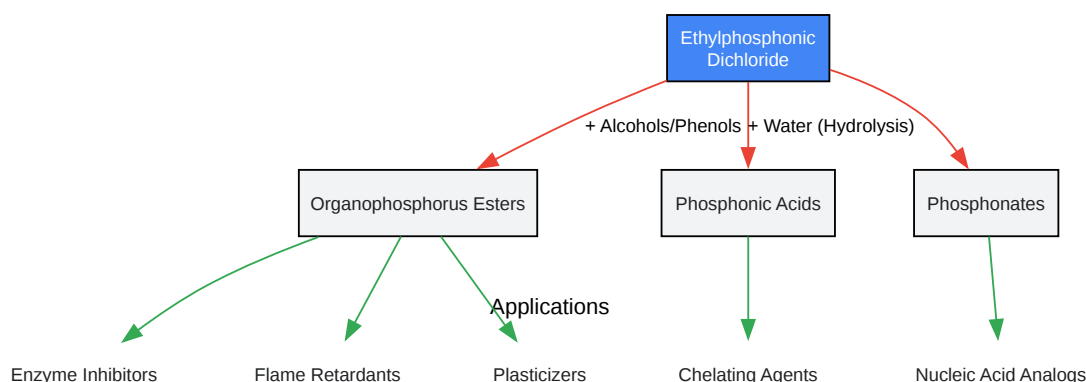
- Microsynthesis of Esters: In a vial, an appropriate alcohol is mixed with pyridine and a 10% solution of **ethylphosphonic dichloride** in n-hexane.[11]
- The mixture is vortexed and heated at 60°C for 60 minutes to form the corresponding ethylphosphonate esters.[11]
- Extraction: Deionized water is added, and the mixture is shaken. Subsequently, n-hexane is added, and the mixture is shaken again.[11]
- The upper organic phase, containing the ester derivatives, is collected and dried over anhydrous sodium sulfate.[11]
- Analysis: The resulting standard solutions are analyzed by GC-MS, using either electron ionization (EI) or chemical ionization (CI) modes.[11] CI, with methane as the reaction gas, is particularly useful as it often produces protonated analyte molecules with high relative intensities, aiding in identification.[11]

## Applications in Research and Drug Development

**Ethylphosphonic dichloride** is not an end-product but a versatile building block for creating more complex organophosphorus compounds.[9]

- Synthesis of Organophosphorus Esters: It reacts with various alcohols or phenols to produce a wide array of esters.[9] These esters have applications as:
  - Enzyme Inhibitors: Valuable tools for studying enzyme function and for the development of new therapeutic agents.[9]
  - Flame Retardants: Used to impart fire-resistant properties to various materials.[9]
  - Plasticizers: Added to polymers to improve their flexibility and durability.[9]
- Synthesis of Phosphonic Acids: Through hydrolysis, it yields ethylphosphonic acid, which can be used as a chelating agent for metal ions or as a corrosion inhibitor.[9]
- Synthesis of Phosphonates: It is a precursor for phosphonates, molecules containing a stable phosphorus-carbon bond.[9] These have applications as:

- Nucleic Acid Analogs: Modified nucleotides containing phosphonate groups are used in therapeutic research and to study nucleotide function.[9]
- Biocatalysts: Certain phosphonates can catalyze biological reactions, offering potential in biotechnology.[9]



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**Figure 3.** Synthetic applications of **ethylphosphonic dichloride**.

## Safety and Hazards

**Ethylphosphonic dichloride** is a hazardous chemical that must be handled with extreme care using appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[2]

- Toxicity: It is classified as acutely toxic and is fatal if swallowed and toxic if inhaled or in contact with skin.[2][5]
- Corrosivity: It causes severe skin burns and eye damage.[2][4][5]
- Handling: Work should be conducted in a well-ventilated area or outdoors.[2] Do not breathe dust, fume, gas, mist, vapors, or spray.[2] Contaminated clothing should be removed

immediately and washed before reuse.[2]

- Storage: Store in a well-ventilated, locked-up place with the container tightly closed.[2] It is moisture-sensitive and should be protected from exposure to water.[2][4]

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